

A Technical Guide to m-Cresol Purple for Researchers

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Compound of Interest

Compound Name: *m-Cresol Purple*

Cat. No.: *B1664126*

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Introduction: Metacresol purple, or **m-Cresol Purple** (mCP), is a triarylmethane dye of the sulfonephthalein class, widely recognized for its function as a pH indicator.^[1] Its distinct color transitions at two different pH ranges make it a versatile tool in various scientific applications, from laboratory titrations to critical environmental and medical monitoring. This technical guide provides an in-depth overview of **m-Cresol Purple**'s chemical properties, detailed experimental protocols for its primary applications, and logical workflows for its use, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

m-Cresol Purple, scientifically known as m-cresolsulfonphthalein, is an acidic and hydrophobic compound.^[2] Its utility as a pH indicator stems from the structural changes it undergoes in response to varying hydrogen ion concentrations, resulting in observable color shifts.

Table 1: General Properties of **m-Cresol Purple**

Property	Value	Reference
CAS Number	2303-01-7	[2][3][4]
Molecular Formula	C ₂₁ H ₁₈ O ₅ S	
Molecular Weight	382.43 g/mol	
Synonyms	m-Cresolsulfonphthalein, Metacresol purple	
Appearance	Green to dark green or reddish-brown powder	

Table 2: pH Indicator Properties of **m-Cresol Purple**

pH Range	Color Transition	pKa (at 25°C)
1.2 – 2.8	Red to Yellow	1.51
7.4 – 9.0	Yellow to Purple/Violet	8.32

(Data sourced from multiple references)

Key Applications and Experimental Protocols

The primary applications of **m-Cresol Purple** leverage its precise color change. It is extensively used for spectrophotometric pH measurements, particularly in marine chemistry for monitoring ocean acidification, and in clinical settings for capnography.

Spectrophotometric pH Measurement in Seawater

m-Cresol Purple is the recommended indicator for precise and accurate pH measurements of open-ocean seawater. The methodology relies on measuring the absorbance ratio of the indicator's acidic (HI⁻) and basic (I²⁻) forms at two specific wavelengths. Impurities in the dye can cause significant errors, so using purified **m-Cresol Purple** is critical for accurate results.

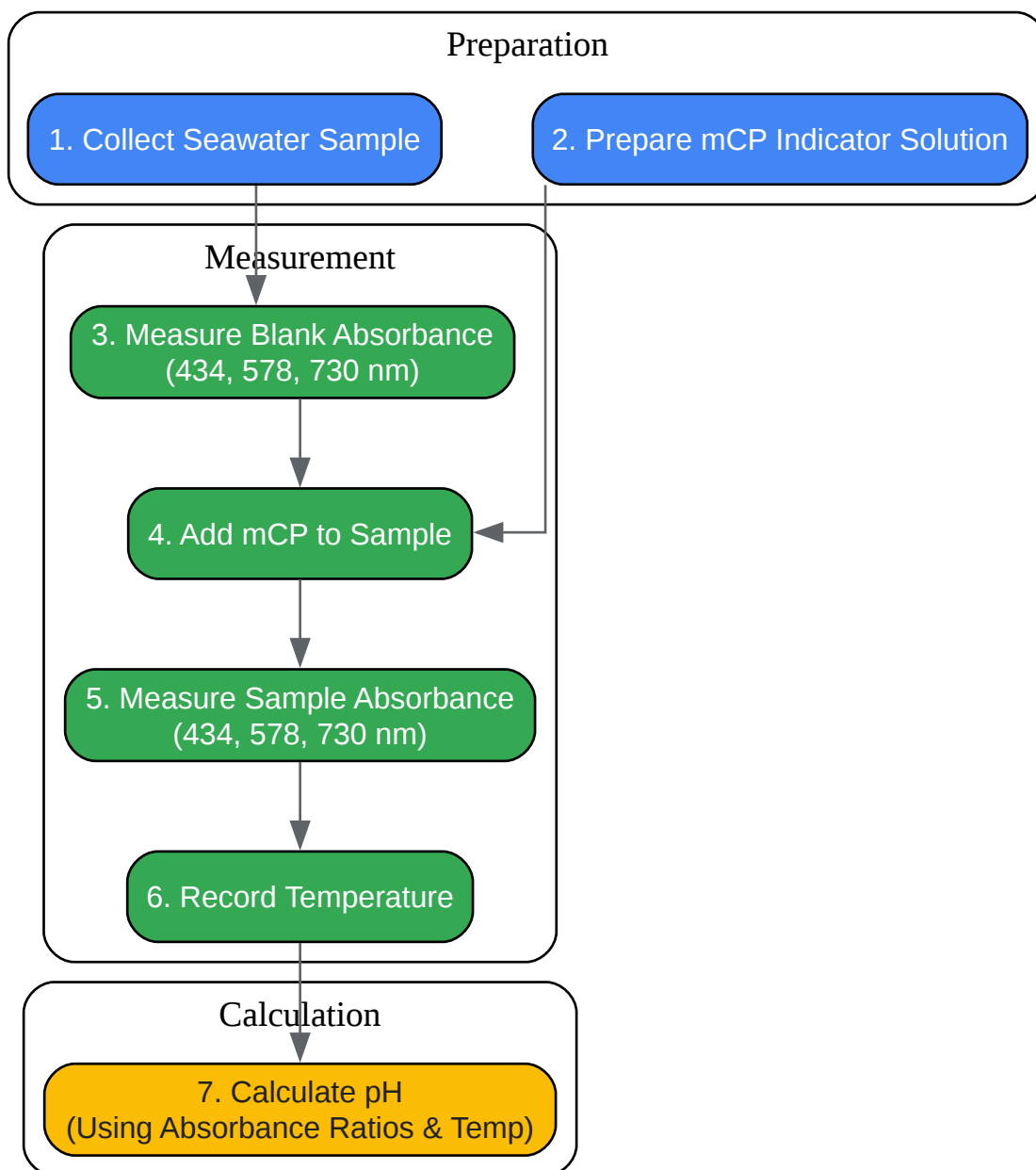
This protocol is adapted from standard operating procedures for ocean acidification monitoring.

- **Weighing Components:** Accurately weigh 0.202 g of **m-cresol purple** sodium salt and 10.2 g of sodium chloride (NaCl).
- **Dissolution:** Using a funnel, add approximately 100 mL of deionized water to a 250 mL volumetric flask.
- **Transfer:** Carefully rinse the weighed **m-cresol purple** and NaCl into the flask with deionized water to ensure complete transfer.
- **Dilution:** Remove the funnel and dilute the solution with deionized water to the 250 mL mark.
- **Storage & pH Adjustment:** Transfer the solution to a sealed screw-cap glass bottle. Before use, the pH of the dye solution should be tested and adjusted to approximately 7.9 ± 0.1 using a dilute NaOH or HCl solution. The prepared dye solution is stable for several months when stored in the dark.

This protocol outlines the steps for determining the pH of a seawater sample using a spectrophotometer and the prepared **m-Cresol Purple** solution.

- **Sample Preparation:** Collect the water sample with minimal gas exchange. Place the sample in a cuvette with a known path length (e.g., 10 cm).
- **Baseline Measurement:** Place the cuvette in the spectrophotometer. Measure and record the baseline absorbance at three wavelengths: 434 nm (absorbance maximum of the acid form), 578 nm (absorbance maximum of the base form), and 730 nm (a non-absorbing wavelength for baseline correction).
- **Indicator Addition:** Add a precise, small volume of the prepared **m-Cresol Purple** indicator solution to the seawater sample in the cuvette.
- **Sample Measurement:** Return the cuvette to the spectrophotometer and re-measure the absorbances at 434 nm, 578 nm, and 730 nm.
- **Temperature Measurement:** Measure the temperature of the sample in the cuvette to $\pm 0.1^{\circ}\text{C}$.

- Calculation: The pH on the total scale (pHT) is calculated using the measured absorbance ratios and temperature, incorporating established equations that account for the indicator's dissociation constant (pKa) and molar absorptivity ratios at different temperatures and salinities.



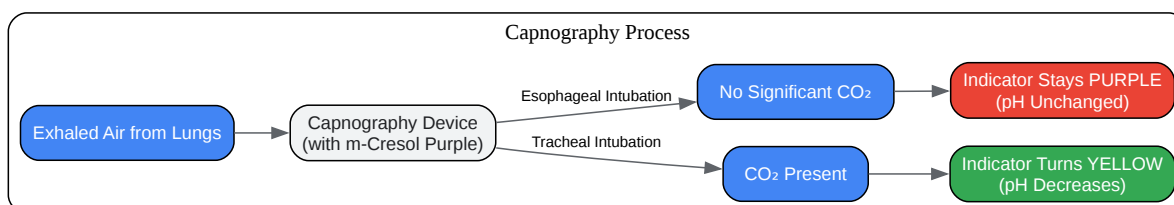
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Caption: Workflow for Spectrophotometric pH Measurement.

Colorimetric Capnography

In emergency medicine, **m-Cresol Purple** is used in disposable colorimetric capnography devices to verify correct endotracheal tube placement. The indicator is embedded in an aqueous matrix within the device.

- Mechanism: When the device is attached to a correctly placed endotracheal tube, exhaled breath containing carbon dioxide (CO₂) passes through it.
- Chemical Reaction: The CO₂ dissolves in the device's aqueous matrix, forming carbonic acid (H₂CO₃).
- pH Change & Color Shift: This formation of acid lowers the pH, causing the **m-Cresol Purple** indicator to shift from its purple (basic) form to its yellow (acidic) form.
- Interpretation: A color change from purple to yellow with each exhalation provides a qualitative confirmation that the tube is in the trachea and not the esophagus.



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Caption: Logical Flow of Colorimetric Capnography.

Conclusion

m-Cresol Purple is a robust and essential pH indicator with significant applications in both environmental science and clinical diagnostics. Its reliability in spectrophotometric pH measurements is crucial for understanding global chemical cycles, such as ocean acidification. Simultaneously, its straightforward application in capnography provides a rapid, life-saving

diagnostic tool. For researchers, ensuring the purity of the dye and adhering to standardized protocols are paramount to achieving accurate and reproducible results.

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